

Application Notes: The Strategic Synthesis of α -L-Fucose from D-Glucose

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *alpha-L-fucopyranose*

Cat. No.: B10759771

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Introduction

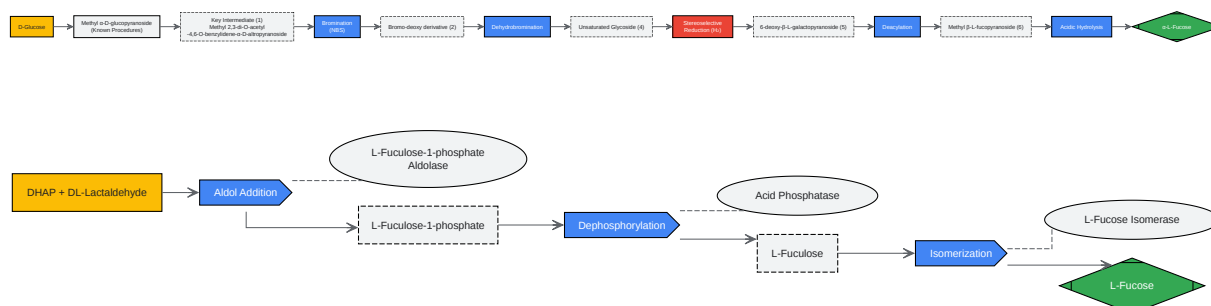
L-Fucose (6-deoxy-L-galactose) is a crucial deoxyhexose sugar integral to a myriad of biological processes. It is a terminal monosaccharide found on N- and O-linked glycans of glycoproteins and glycolipids.[1][2] Its presence is critical for cell-cell recognition, immune responses, inflammation, and signal transduction.[2][3] In the context of drug development, L-fucose is of paramount importance, particularly in the manufacturing of therapeutic proteins like monoclonal antibodies (mAbs), where the fucosylation status of N-linked glycans directly modulates antibody-dependent cell-mediated cytotoxicity (ADCC).[2] Furthermore, fucosylated structures are implicated in cancer progression and metastasis, making them targets for novel therapeutic strategies.[4][5]

While L-fucose can be extracted from natural sources like brown algae, the process is often costly and yields can be inconsistent.[6][7] Chemical and enzymatic synthesis from abundant, inexpensive monosaccharides presents a more viable and scalable alternative. This document provides detailed protocols for the chemical synthesis of α -L-fucose starting from D-glucose, an inexpensive and readily available precursor.

Synthesis Pathway Overview: From D-Glucose to L-Fucose

The conversion of a D-series sugar to an L-series sugar is a significant stereochemical challenge. The core of the synthesis from D-glucose to L-fucose involves a key inversion of the

stereocenter at the C-5 position. The chemical pathway detailed below is a multi-step process involving protection, activation, elimination, and stereoselective reduction to achieve this transformation. An overall yield of 19.3% for the final five steps has been reported for this conversion.[8][9]



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References

- 1. Structure and function of microbial α -l-fucosidases: a mini review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. nbinfo.com [nbinfo.com]
- 3. What is L-Fucose used for? [synapse.patsnap.com]
- 4. e-century.us [e-century.us]
- 5. The emerging importance of α -L-fucose in human breast cancer: a review - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Enzymatic synthesis of l-fucose from l-fucose using a fucose isomerase from Raoultella sp. and the biochemical and structural analyses of the enzyme - PMC [pmc.ncbi.nlm.nih.gov]
- 7. promathmedia.wordpress.com [promathmedia.wordpress.com]
- 8. A New Synthesis of α -L-Fucose [jstage.jst.go.jp]

- 9. US6713287B1 - Enzymatic synthesis of L-fucose and L-fucose analogs - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Application Notes: The Strategic Synthesis of α -L-Fucose from D-Glucose]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10759771#synthesis-of-alpha-l-fucose-from-d-glucose]

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Phone: (601) 213-4426
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